

Navigating the Acquisition and Quality Control of Lapatinib-d4: A Technical Guide

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Compound of Interest

Compound Name: *Lapatinib-d4*

Cat. No.: *B15570841*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview for researchers and scientists involved in the procurement and analysis of **Lapatinib-d4**, a deuterated internal standard crucial for the accurate quantification of the anticancer drug Lapatinib. This document outlines key considerations for supplier selection, details the critical information found within a Certificate of Analysis (CoA), and provides standardized experimental protocols for its quality control.

Selecting a Reputable Lapatinib-d4 Supplier

The quality and reliability of a deuterated internal standard are paramount for generating accurate and reproducible analytical data. The selection of a suitable supplier is therefore a critical first step. Key factors to consider include the supplier's reputation, the completeness of the documentation they provide, and their transparency regarding quality control procedures.

Below is a summary of prominent suppliers who list **Lapatinib-d4** or its derivatives in their product catalogs. While direct Certificates of Analysis for **Lapatinib-d4** are typically provided after purchase and are batch-specific, the following table summarizes publicly available information to aid in the initial selection process.

Supplier	Product Name	CAS Number	Molecular Formula	Purity Specification	Additional Information
Cayman Chemical	Lapatinib-d4 (tosylate)	2749856-05-9	$C_{29}H_{22}D_4ClF N_4O_4S \cdot 2C_7H_8O_3S$	≥99% deuterated forms (d ₁ -d ₄) [1]	Certificate of Analysis available upon request. [2] [3] [4]
MedChemExpress	Lapatinib-d4	1184263-99-7	$C_{29}H_{22}D_4ClF N_4O_4S$	Not specified	Certificate of Analysis provided with purchase. [5]
Selleck Chemicals	Lapatinib D4	Not specified	Not specified	Not specified	Contact for product details and CoA.
Pharmaffiliates	Lapatinib D4	1184263-99-7	$C_{29}H_{22}D_4ClF N_4O_4S$	Not specified	Offers various Lapatinib impurities and stable isotopes.
Veeprho	Lapatinib Impurity 18-D4	Not specified	$C_{13}H_7D_4ClFN O$	Not specified	Deuterium-labeled analog for use as an internal standard.

Note: The information in this table is based on publicly available data and may not be exhaustive. It is crucial to contact the suppliers directly to obtain the most up-to-date specifications and a batch-specific Certificate of Analysis before purchase.

The Certificate of Analysis: A Critical Quality Document

The Certificate of Analysis is the primary document that attests to the quality and purity of a specific batch of **Lapatinib-d4**. Researchers should meticulously review the CoA to ensure the material meets the requirements of their analytical methods. Below is a template of the key quantitative data that should be present on a comprehensive CoA for a deuterated internal standard.

Parameter	Typical Specification	Importance
Chemical Purity (by HPLC/UPLC)	≥98%	Ensures that the measured signal is from the compound of interest and not from impurities.
Isotopic Purity (by Mass Spectrometry)	≥99%	Confirms the percentage of the deuterated form relative to the unlabeled form.
Isotopic Enrichment	Report of d ₀ to d ₄ distribution	Details the percentage of molecules containing the specified number of deuterium atoms.
Identity Confirmation	Conforms to structure (¹ H-NMR, Mass Spec)	Verifies the chemical structure of the compound.
Residual Solvents	Specified (e.g., <0.5%)	Important for accurate weighing and to avoid interference in the analytical method.
Water Content (by Karl Fischer)	Specified (e.g., <1%)	Crucial for accurate concentration calculations of stock solutions.
Storage Conditions	e.g., -20°C, protect from light	Ensures the long-term stability of the compound.

Experimental Protocols for Quality Control

The following are detailed methodologies for key experiments to verify the identity, purity, and isotopic enrichment of **Lapatinib-d4**. These protocols are based on established analytical methods for Lapatinib and its deuterated analogs.

Identity and Purity Determination by LC-MS/MS

This method is suitable for confirming the identity and assessing the chemical purity of **Lapatinib-d4**.

- Instrumentation: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UPLC) system coupled to a triple quadrupole mass spectrometer.
- Chromatographic Conditions:
 - Column: C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 μ m).
 - Mobile Phase A: 0.1% Formic Acid in Water.
 - Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
 - Gradient: A linear gradient from 5% to 95% Mobile Phase B over 5 minutes.
 - Flow Rate: 0.4 mL/min.
 - Injection Volume: 5 μ L.
 - Column Temperature: 40°C.
- Mass Spectrometry Conditions:
 - Ionization Mode: Electrospray Ionization (ESI), positive ion mode.
 - Scan Type: Multiple Reaction Monitoring (MRM).
 - MRM Transitions:

- Lapatinib: m/z 581.1 $\rightarrow$ 365.1
- **Lapatinib-d4**: m/z 585.1 $\rightarrow$ 369.1
- Collision Energy and other parameters: Optimize for the specific instrument.
- Sample Preparation:
 - Prepare a stock solution of **Lapatinib-d4** in DMSO (e.g., 1 mg/mL).
 - Dilute the stock solution with a 50:50 mixture of acetonitrile and water to a final concentration of approximately 1 $\mu\text{g/mL}$.
- Data Analysis:
 - Confirm the retention time of the major peak corresponds to that of Lapatinib.
 - Calculate the chemical purity by dividing the peak area of **Lapatinib-d4** by the total peak area of all detected compounds.

Isotopic Purity and Enrichment Analysis by High-Resolution Mass Spectrometry (HRMS)

HRMS is essential for accurately determining the isotopic distribution of the deuterated standard.

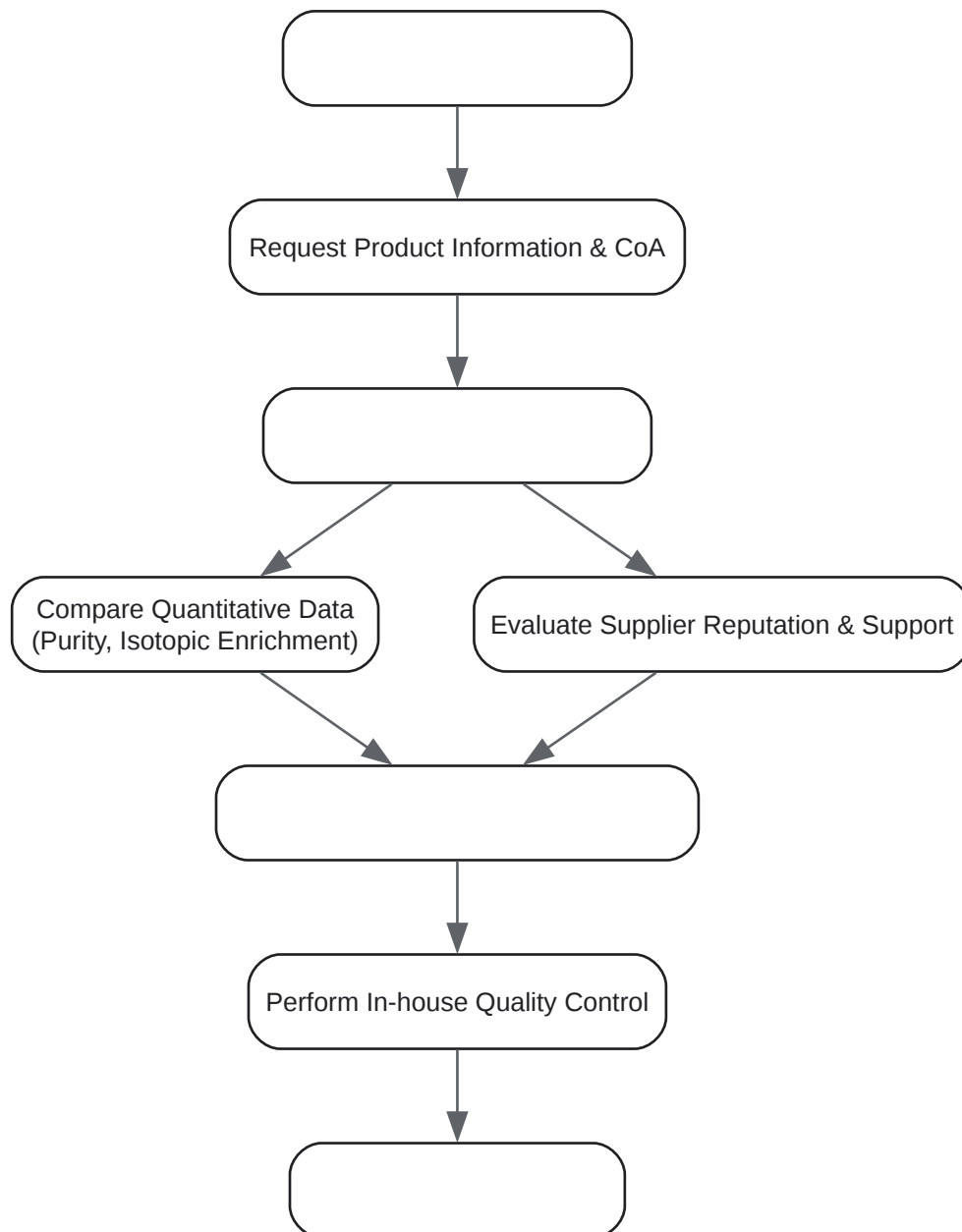
- Instrumentation: An Orbitrap or Time-of-Flight (TOF) mass spectrometer.
- Method:
 - Infuse the diluted **Lapatinib-d4** solution directly into the mass spectrometer or use the LC conditions described above.
 - Acquire full scan mass spectra in the range of m/z 580-590.
- Data Analysis:

- Determine the relative abundance of the monoisotopic peaks corresponding to the unlabeled (d_0), and deuterated (d_1 , d_2 , d_3 , d_4) forms of Lapatinib.
- Calculate the isotopic purity as the percentage of the d_4 form relative to the sum of all forms.
- Report the isotopic enrichment as the relative percentage of each deuterated species.

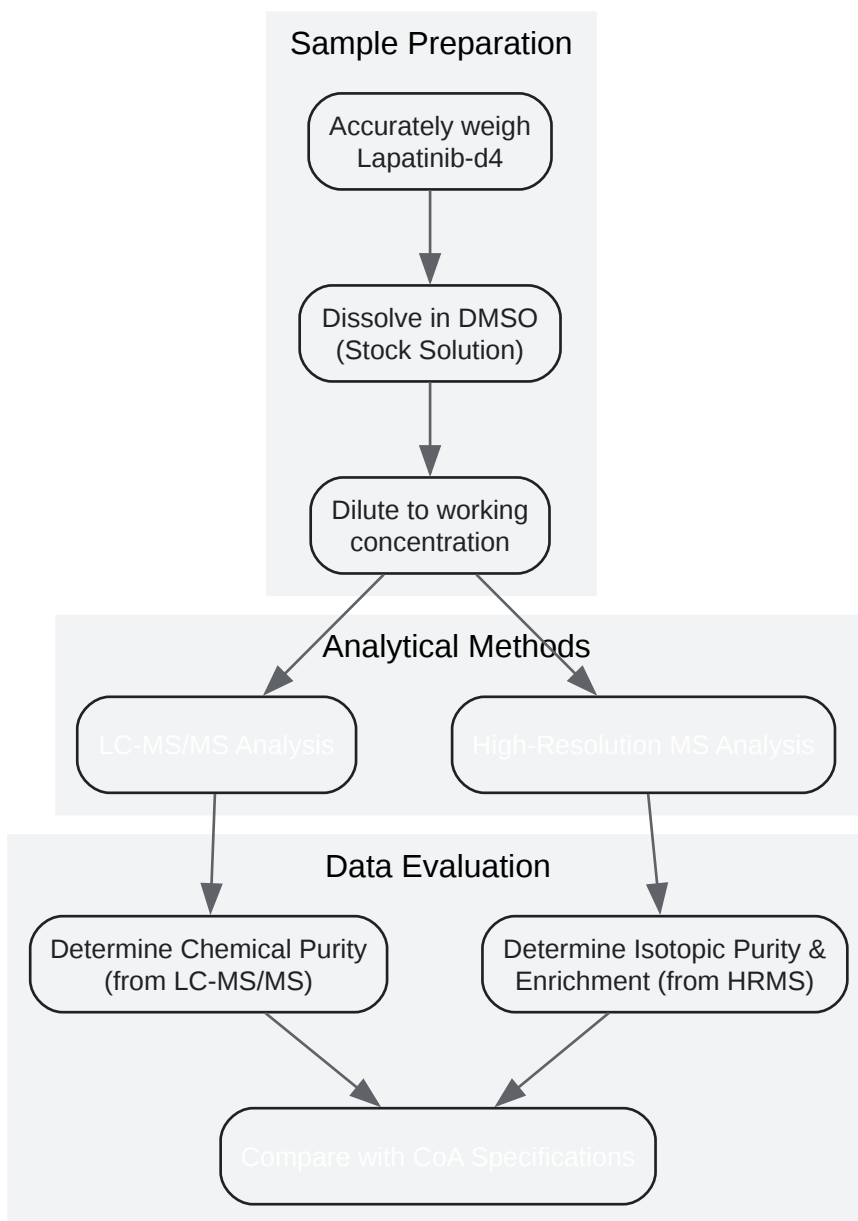
Visualizing Workflows and Pathways

To further clarify the processes involved in selecting and analyzing **Lapatinib- d_4** , the following diagrams have been generated using the DOT language.

Workflow for Lapatinib-d4 Supplier Selection and Qualification



Experimental Workflow for Lapatinib-d4 Quality Control

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